

**Compound of Interest**Compound Name: *Ingenol-5,20-acetonide-3-O-angelate*Cat. No.: *B10862246*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biosynthetic pathway of ingenol esters, a class of diterpenoids with significant pharmaceutical sources inefficient, driving research into its natural biosynthetic pathway for potential biotechnological production[3]. This document details the k

## Overview of the Ingenol Ester Biosynthetic Pathway

The biosynthesis of ingenol esters begins with the universal diterpene precursor, geranylgeranyl pyrophosphate (GGPP), derived from the methyleryt

- Cyclase Phase: Formation of the initial macrocyclic diterpene scaffold, casbene, from GGPP.
- Oxidase and Rearrangement Phase: A series of regio-specific oxidations and an unconventional cyclization cascade that transforms the casbene n
- Tailoring Phase: Late-stage acylation of the ingenol core by acyltransferases to produce various ingenol esters.

The elucidation of this pathway has largely been achieved through transcriptomic analysis of ingenol-producing plants like *Euphorbia lathyris* and *Eup*

## Detailed Biosynthetic Steps

The biosynthesis initiates in the plastids where geranylgeranyl pyrophosphate (GGPP) is cyclized by the enzyme casbene synthase (CBS) to form the

Following the formation of casbene, a series of modifications are catalyzed by membrane-bound cytochrome P450 monooxygenases (CYPs) and an

- First Oxidation: The cytochrome P450 enzyme CYP71D445 catalyzes the regio-specific hydroxylation of casbene at the C9 position to produce 9-h
- Second Oxidation: Another P450, CYP726A27, hydroxylates 9-hydroxycasbene at the C5 position, yielding 5,9-dihydroxycasbene[3].
- Dehydrogenation and Cyclization: An alcohol dehydrogenase (ADH1) catalyzes the dehydrogenation of the hydroxyl groups. This is followed by a s

The subsequent steps to convert the lathyrane skeleton of jolkinol C into the tiglane and finally the ingenane skeleton are believed to involve further c

```
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// Edges
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- Transformation: Expression vectors containing candidate genes are transformed into *Agrobacterium tumefaciens*.
- Culture and Infiltration: *Agrobacterium* cultures are grown and then infiltrated into the leaves of 4-6 week old plants.
- Incubation and Harvest: Plants are incubated for 3-5 days to allow for transient gene expression and enzyme activity.
- Metabolite Extraction: Metabolites are extracted from the leaf tissue using an organic solvent (e.g., ethyl acetate).
- Analysis: The extracted metabolites are analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

In vitro assays are used to confirm the specific function and kinetics of an individual enzyme[5].

- Enzyme Expression and Purification: The gene of interest is expressed in a suitable host, typically *E. coli*.
- Reaction Setup: The purified enzyme (or microsomal fraction) is incubated in a buffered solution with the substrate.
- Incubation: The reaction is incubated at an optimal temperature (e.g., 30°C) for a set period.
- Quenching and Extraction: The reaction is stopped (quenched), and the products are extracted with an organic solvent.
- Analysis: The products are analyzed by LC-MS or other appropriate analytical techniques to confirm their identity.

## Associated Signaling and Mechanism of Action

While not part of its biosynthesis, the mechanism of action of ingenol mebutate is critical for its therapeutic effects.

- PKC Activation: Ingenol mebutate binds to and activates PKC $\delta$ .
- Downstream Signaling: This activation leads to the phosphorylation of the MEK/ERK signaling cascade[8].

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Cellular Effects: The activation of this pathway in aberrant keratinocytes induces rapid mitochondrial swelling

```
```dot
```

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// Nodes
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}
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## References

1. [taylorfrancis.com](https://www.taylorfrancis.com) [taylorfrancis.com]
2. Scientists find long-sought method to efficiently make complex anticancer compound | EurekAlert! [eurekalert.org]
3. [pnas.org](https://www.pnas.org) [pnas.org]
4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
6. Oxidation and cyclization of casbene in the biosynthesis of Euphorbia factors from mature seeds of Euphorbia lathyris L - PMC [pmc.ncbi.nlm.nih.gov]
7. [researchgate.net](https://www.researchgate.net) [researchgate.net]
8. Ingol and Ingenol-Type Diterpenes from Euphorbia trigona Miller with Keratinocyte Inhibitory Activity [mdpi.com]

- 9. researchgate.net [researchgate.net]
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